

Gas chromatography-mass spectrometry (GC-MS) analysis of 2,4,5,7-Tetramethyloctane

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Compound of Interest

Compound Name: 2,4,5,7-Tetramethyloctane

Cat. No.: B15491060

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Application Note: GC-MS Analysis of 2,4,5,7-Tetramethyloctane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details a predicted methodology for the qualitative and quantitative analysis of the branched alkane **2,4,5,7-tetramethyloctane** using gas chromatography-mass spectrometry (GC-MS). Due to the limited availability of experimental data for this specific isomer, this document provides a projected mass spectral fragmentation pattern and an estimated Kovats retention index based on the analysis of similar C12 branched alkanes. The provided protocol is designed to serve as a robust starting point for method development in research, quality control, and drug development settings where the identification and quantification of such branched hydrocarbons are critical.

Introduction

2,4,5,7-Tetramethyloctane is a saturated hydrocarbon belonging to the class of highly branched alkanes. The analysis of such compounds is pertinent in various fields, including petroleum and fuel analysis, environmental monitoring, and as potential impurities or degradation products in pharmaceutical and chemical manufacturing. Gas chromatography coupled with mass spectrometry (GC-MS) offers the high resolution and sensitivity required for

the separation and identification of complex hydrocarbon isomers. This document outlines a comprehensive protocol for the GC-MS analysis of **2,4,5,7-tetramethyloctane**, including sample preparation, instrument parameters, and data analysis.

Predicted Quantitative Data

The following table summarizes the predicted quantitative data for the GC-MS analysis of **2,4,5,7-tetramethyloctane**. These values are estimations based on the known behavior of other tetramethyloctane isomers and general principles of mass spectrometry of alkanes.

Parameter	Predicted Value	Notes
Molecular Formula	C ₁₂ H ₂₆	Confirmed by NIST database. [1]
Molecular Weight	170.33 g/mol	Confirmed by NIST database. [1]
CAS Number	2217-17-6	Confirmed by NIST database. [1]
Kovats Retention Index (non-polar column)	~1110 - 1130	Estimated based on values for other tetramethyloctane isomers on non-polar stationary phases like SE-30. For example, 3,4,5,6-tetramethyloctane has a reported Kovats RI of 1100.6 on an SE-30 column. [2]
Predicted Major Mass Fragments (m/z)	43, 57, 71, 85, 99, 113	Based on typical fragmentation of branched alkanes, corresponding to the loss of alkyl fragments. The base peak is expected to be m/z 43 or 57. The mass spectra of other tetramethyloctane isomers, such as 3,4,5,6-tetramethyloctane, show significant peaks at these m/z values. [3]
Molecular Ion (M ⁺) (m/z)	170	The molecular ion peak for branched alkanes is often of low abundance or absent.

Experimental Protocol

This protocol provides a detailed methodology for the GC-MS analysis of **2,4,5,7-tetramethyloctane**.

Sample Preparation

Proper sample preparation is crucial for accurate and reproducible GC-MS analysis.

- **Solvent Selection:** Use a high-purity, volatile, non-polar solvent such as hexane or pentane.
- **Sample Dilution:** Dissolve the sample containing **2,4,5,7-tetramethyloctane** in the chosen solvent to a final concentration suitable for GC-MS analysis (typically in the range of 1-10 µg/mL).
- **Filtration:** If the sample contains particulates, filter it through a 0.22 µm PTFE syringe filter to prevent contamination of the GC inlet and column.
- **Internal Standard:** For quantitative analysis, add an appropriate internal standard (e.g., a deuterated alkane or an alkane with a different chain length not present in the sample) to all samples, standards, and blanks.

GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis on a standard GC-MS system.

GC Parameter	Setting
Injector Temperature	250 °C
Injection Mode	Split (e.g., 50:1 split ratio) or Splitless for trace analysis
Injection Volume	1 µL
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Column	Non-polar capillary column (e.g., HP-5ms, DB-5ms, or equivalent; 30 m x 0.25 mm ID, 0.25 µm film thickness)
Oven Temperature Program	Initial temperature: 50 °C, hold for 2 min Ramp: 10 °C/min to 280 °C Hold: 5 min at 280 °C

MS Parameter	Setting
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Range	m/z 40-300
Scan Rate	2 scans/sec
Transfer Line Temperature	280 °C

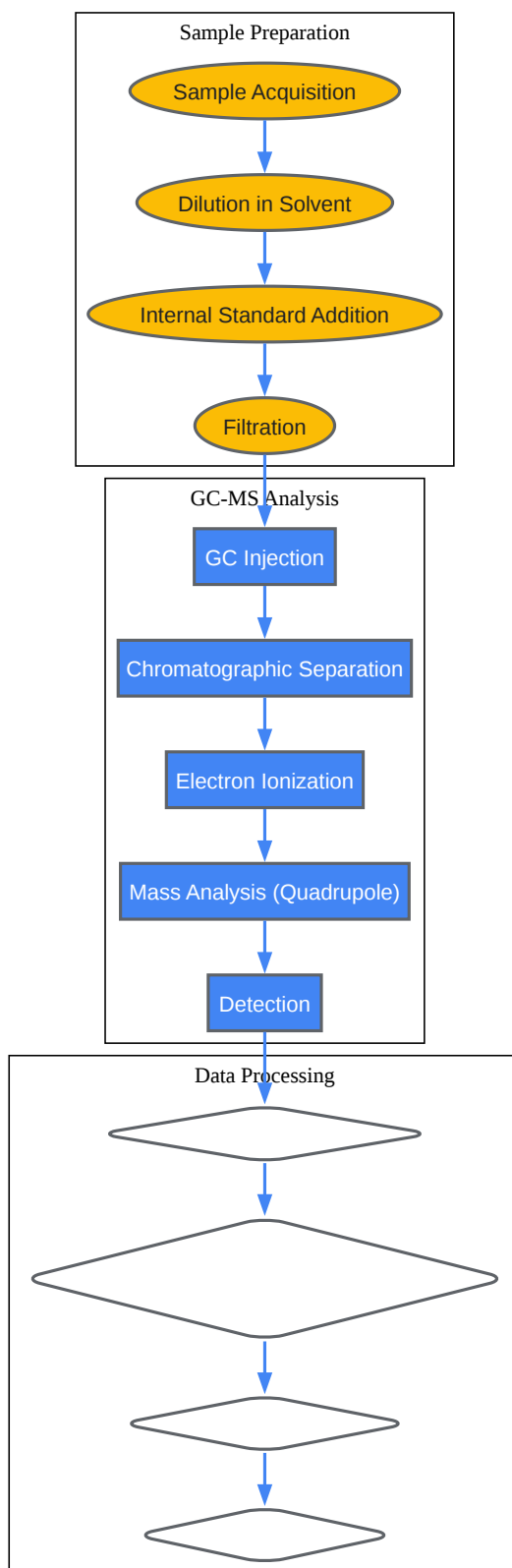
Data Analysis

- **Peak Identification:** Identify the peak corresponding to **2,4,5,7-tetramethyloctane** based on its retention time and comparison of the acquired mass spectrum with the predicted fragmentation pattern. The use of a retention index standard (e.g., a mixture of n-alkanes) is highly recommended for more confident identification.

- Quantification: For quantitative analysis, construct a calibration curve using standards of known concentrations. Calculate the concentration of **2,4,5,7-tetramethyloctane** in the unknown samples based on the peak area ratio to the internal standard.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the GC-MS analysis of **2,4,5,7-tetramethyloctane**.

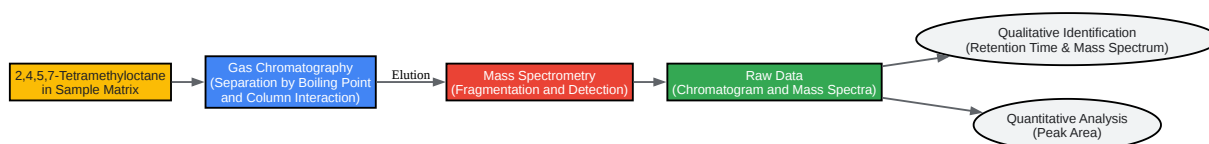


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Caption: Workflow for GC-MS analysis of **2,4,5,7-Tetramethyloctane**.

Signaling Pathway Diagram (Logical Relationship)

The following diagram illustrates the logical relationship between the analytical steps and the expected outcomes.



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Caption: Logical steps in the GC-MS identification and quantification process.

Conclusion

This application note provides a comprehensive, albeit predicted, protocol for the GC-MS analysis of **2,4,5,7-tetramethyloctane**. The detailed experimental parameters and workflow are based on established methods for similar branched alkanes and should serve as a valuable resource for researchers and scientists in developing and validating their own analytical methods for this compound. It is recommended that users of this protocol verify the predicted retention index and mass spectral data with an analytical standard of **2,4,5,7-tetramethyloctane**, should one become available.

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References

- 1. 2,4,5,7-tetramethyloctane [webbook.nist.gov]

- 2. 3,4,5,6-Tetramethyloctane, a [webbook.nist.gov]
- 3. Octane, 3,4,5,6-tetramethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [Gas chromatography-mass spectrometry (GC-MS) analysis of 2,4,5,7-Tetramethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15491060#gas-chromatography-mass-spectrometry-gc-ms-analysis-of-2-4-5-7-tetramethyloctane]

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